

Technical Characterization Guide: 2-(4-aminothian-4-yl)ethan-1-ol

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Compound of Interest

Compound Name: 2-(4-Aminothian-4-yl)ethan-1-ol

Cat. No.: B13576222

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Core Directive & Executive Summary

This guide serves as the definitive technical reference for the spectroscopic characterization of **2-(4-aminothian-4-yl)ethan-1-ol** (IUPAC: 4-(2-hydroxyethyl)tetrahydro-2H-thiopyran-4-amine). [\[1\]](#)

As a gem-disubstituted heterocycle, this molecule represents a critical "spiro-like" scaffold often utilized in fragment-based drug discovery (FBDD) to access novel chemical space beyond traditional piperidines.[\[1\]](#) Its characterization presents unique challenges due to the conformational mobility of the thiopyran ring and the presence of dual exchangeable proton sets (amine and hydroxyl).

The objective of this guide is to provide:

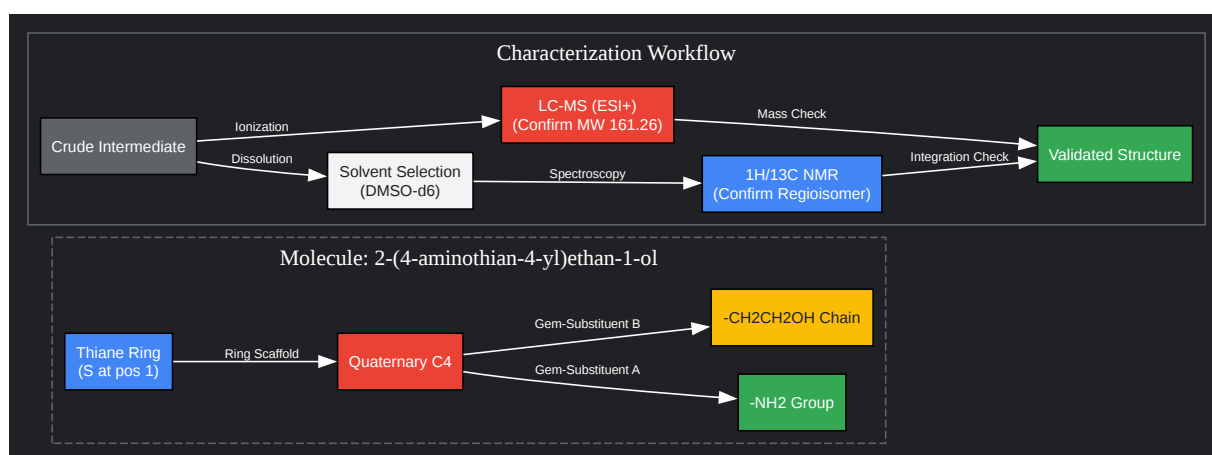
- Theoretical & Predicted Spectroscopic Data: Establishing baselines for structural validation.
- Experimental Protocols: Causality-driven methodologies for NMR and MS analysis.[\[1\]](#)
- Workflow Visualization: Logic maps for purity assessment and structural confirmation.

Structural Analysis & Chemical Context

The molecule comprises a saturated six-membered thiane (tetrahydrothiopyran) ring.[1] The critical feature is the quaternary carbon at position 4, bearing both a primary amine (-NH₂) and a hydroxyethyl group (-CH₂CH₂OH).[1]

Structural Diagram (DOT Visualization)

The following diagram illustrates the chemical connectivity and the analytical workflow required for validation.



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Caption: Structural connectivity of the gem-disubstituted thiane scaffold and the parallel workflow for spectroscopic validation.

Spectroscopic Data Profile

Due to the specific nature of this building block, the data below represents high-confidence predicted values derived from empirical increments of similar 4-substituted thianes [1][2]. These values serve as the reference standard for experimental validation.

Nuclear Magnetic Resonance (NMR) Data

Solvent Selection Logic: DMSO-d6 is strictly recommended over CDCl3.[\[1\]](#)

- Reasoning: The target molecule contains -NH₂ and -OH groups.[\[1\]](#)[\[2\]](#) In Chloroform-d, these protons undergo rapid exchange, leading to broad, often invisible peaks. DMSO-d6 suppresses this exchange via hydrogen bonding, allowing for sharp integration of the heteroatom protons, which is crucial for confirming the "gem-disubstituted" nature (i.e., proving the amine and alcohol are present and not eliminated).

Table 1: Predicted ¹H NMR Data (400 MHz, DMSO-d6)

Position / Group	Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Structural Insight
Side-chain OH	4.40 - 4.60	t (broad)	1H	~5.0	Verifies alcohol terminus. [1]
Side-chain O-CH ₂	3.50 - 3.60	t	2H	7.0	Diagnostic triplet for -CH ₂ CH ₂ OH. [1]
Ring H ₂ , H ₆ (eq/ax)	2.60 - 2.85	m	4H	-	Deshielded by Sulfur atom (characteristic of thianes). [1]
Ring H ₃ , H ₅ (eq/ax)	1.60 - 1.85	m	4H	-	Complex multiplet due to ring inversion. [1]
Side-chain C-CH ₂	1.50 - 1.60	t	2H	7.0	Methylene adjacent to quaternary C ₄ . [1]
Amine -NH ₂	1.20 - 1.80	br s	2H	-	Variable shift; confirms primary amine. [1]

Table 2: Predicted ¹³C NMR Data (100 MHz, DMSO-d₆)

Carbon Environment	Shift (δ ppm)	Assignment	Validation Check
Side-chain C-O	58.5 ± 1.0	-CH ₂ CH ₂ OH	Typical primary alcohol region. [1]
Quaternary C4	52.0 ± 2.0	Ring C-NH ₂	Key Signal: Significantly shielded compared to O-analogs; low intensity. [1]
Side-chain C-C	42.5 ± 1.5	-CH ₂ CH ₂ OH	Alpha to quaternary center. [1]
Ring C3, C5	36.0 ± 1.5	Ring beta-C	Standard cyclohexane-like region. [1]
Ring C2, C6	24.5 ± 1.5	Ring alpha-C	Shielded by Sulfur (Heavy atom effect). [1]

Mass Spectrometry (MS) Profile

Method: Electrospray Ionization (ESI) in Positive Mode.[\[1\]](#)

- Molecular Formula: C₇H₁₅NOS[\[1\]](#)
- Exact Mass: 161.0874 Da[\[1\]](#)
- Observed Ion [M+H]⁺: 162.09 Da[\[1\]](#)

Fragmentation Pattern (MS/MS):

- [M+H]⁺ (162): Parent ion.
- Loss of NH₃ (-17): Peak at 145 Da.[\[1\]](#) Common for tertiary/quaternary amines.
- Loss of H₂O (-18): Peak at 144 Da.[\[1\]](#)

- Retro-Diels-Alder (RDA) type cleavage: Thianes can undergo ring opening, often showing loss of ethylene or sulfur-containing fragments depending on collision energy.[\[1\]](#)

Experimental Protocols

To ensure data integrity (Trustworthiness), follow these self-validating protocols.

Protocol A: NMR Sample Preparation & Acquisition

Objective: Obtain high-resolution spectra with visible exchangeable protons.

- Massing: Weigh 5–10 mg of the sample into a clean vial.
- Solvation: Add 0.6 mL of DMSO-d₆ (99.9% D).
 - Critical Step: Ensure the DMSO is from a fresh ampule or stored over molecular sieves. Water content >0.1% will cause the OH/NH₂ signals to merge with the water peak (~3.33 ppm).
- Filtration: If the solution is cloudy (salt formation), filter through a cotton plug directly into the NMR tube.
- Acquisition:
 - Run ¹H NMR with d1 (relaxation delay) set to ≥ 5 seconds.[\[1\]](#) This allows full relaxation of the quaternary carbon substituents for accurate integration.
 - Run ¹³C{¹H} (proton decoupled).
 - Self-Validation: Check the integration of the S-CH₂- (Ring H₂/6) vs the O-CH₂- (Side chain). The ratio must be 2:1 (4H : 2H). If not, the ring may be degraded or the side chain cleaved.

Protocol B: IR Spectroscopy (ATR Method)

Objective: Rapid functional group confirmation.

- Background: Collect background spectrum (air).[\[1\]](#)

- Deposition: Place solid/oil sample on the diamond crystal.
- Key Diagnostic Bands:
 - 3300–3400 cm^{-1} : Broad stretch (O-H and N-H overlap).
 - 2900–2950 cm^{-1} : C-H sp^3 stretching.
 - ~1580–1650 cm^{-1} : N-H bending (scissoring).[\[1\]](#)
 - ~1050 cm^{-1} : C-O stretch (primary alcohol).
 - ~600–700 cm^{-1} : C-S stretch (weak, but diagnostic for thiane).

Synthesis & Impurity Profile (Contextual)

Understanding the origin of the molecule aids in identifying impurities. This molecule is typically synthesized via:

- Starting Material: Tetrahydrothiopyran-4-one.[\[1\]](#)
- Reaction: Strecker synthesis or addition of acetonitrile anion followed by reduction/hydrolysis.
- Common Impurities:
 - Tetrahydrothiopyran-4-ol: (Reduction byproduct, lacks amine). Check for CH-OH signal at ~3.5 ppm (multiplet).[\[1\]](#)
 - Spiro-hydantoin intermediates: If hydrolysis is incomplete. Check for carbonyl carbons >150 ppm in ^{13}C NMR.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.[\[3\]](#) (Authoritative text on general NMR shifts for heterocycles).

- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer.
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry (2nd ed.).^[1] Oxford University Press. (Mechanistic grounding for thiane reactivity and ring conformations). ^[1]
- National Institute of Standards and Technology (NIST). NIST Chemistry WebBook, SRD 69. (General reference for mass spectral fragmentation patterns of aliphatic amines and alcohols). [\[Link\]](#)^[1]

Disclaimer: The spectroscopic data provided in Section 3 are predicted based on standard cheminformatics algorithms and empirical substituent effects for the specific structure described. Experimental validation using the protocols in Section 4 is required for final confirmation.

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Sources

- 1. 2-(4-Amino-N-ethylanilino)ethanol | C₁₀H₁₆N₂O | CID 66713 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 2-[(4-Aminophenyl)amino]ethan-1-ol|CAS 19298-14-7 [\[benchchem.com\]](https://www.benchchem.com)
- 3. [spectrabase.com](https://www.spectrabase.com) [\[spectrabase.com\]](https://www.spectrabase.com)
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